

Personal protective equipment for handling 2H-1,4-Benzoxazin-3(4H)-one

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Compound of Interest

Compound Name: 2H-1,4-Benzoxazin-3(4H)-one

Cat. No.: B031670

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Essential Safety and Handling Guide for 2H-1,4-Benzoxazin-3(4H)-one

This guide provides critical safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **2H-1,4-Benzoxazin-3(4H)-one** (CAS No: 5466-88-6). Adherence to these procedures is essential for ensuring laboratory safety and proper chemical management.

Chemical Hazards: **2H-1,4-Benzoxazin-3(4H)-one** is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it can cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1][2].

Personal Protective Equipment (PPE)

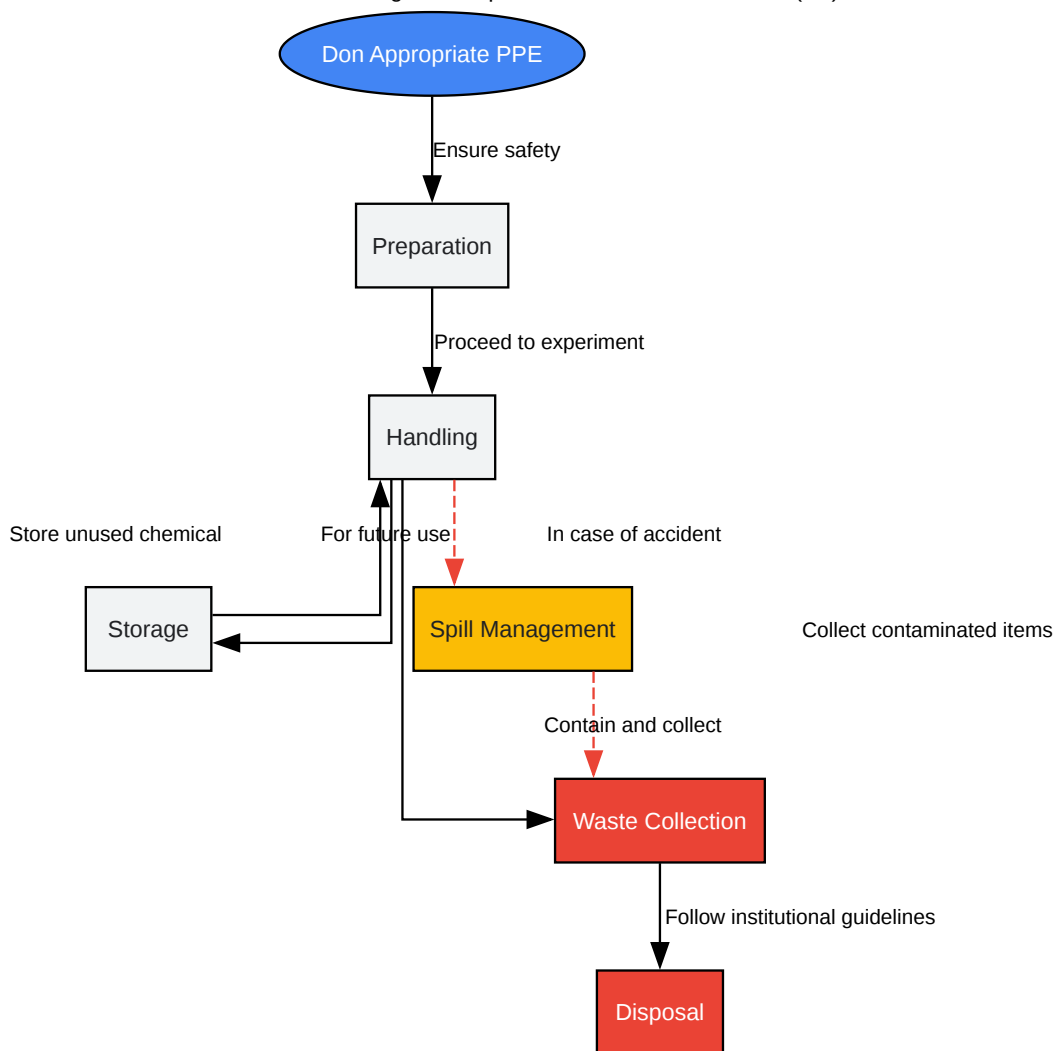
Appropriate personal protective equipment must be worn at all times when handling **2H-1,4-Benzoxazin-3(4H)-one** to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.

Protection Type	Recommended Equipment	Specification
Eye and Face Protection	Safety glasses with side-shields or goggles	Conforming to EN166 (EU) or NIOSH (US) standards[3]. A face shield may also be necessary[4].
Skin Protection	Chemical-resistant gloves	Nitrile gloves are a suitable option[5]. Always inspect gloves prior to use.
Laboratory coat	To prevent skin contact[5].	
Additional Protective Clothing	Wear suitable protective clothing to prevent skin contact[4].	
Respiratory Protection	Dust mask or air-purifying respirator	A dust mask of type N95 (US) is recommended. In case of inadequate ventilation, wear respiratory protection[4].

Operational and Disposal Plans

Proper handling and disposal procedures are crucial to mitigate risks associated with **2H-1,4-Benzoxazin-3(4H)-one**. The following workflow outlines the key steps from preparation to disposal.

Workflow for Handling and Disposal of 2H-1,4-Benzoxazin-3(4H)-one



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Safe handling and disposal workflow.

Handling Procedures:

- Ensure good ventilation in the work area^[4].

- Avoid breathing dust, mist, or spray[4].
- Wash hands and any exposed skin thoroughly after handling[2][6].
- Do not eat, drink, or smoke in the handling area[6].

Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place[3].
- This compound is classified under Storage Class 11: Combustible Solids.

Disposal Plan:

- Collect all waste, including contaminated consumables like pipette tips and weighing paper, in a designated and properly labeled, sealable container[5].
- Do not mix with other waste streams unless permitted by your institution's environmental health and safety (EHS) office[5].
- Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations[6].

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